

Density and specific gravity of 4,5-Dichloro-2-methylaniline

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Compound of Interest

Compound Name: 4,5-Dichloro-2-methylaniline

Cat. No.: B1595065

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An In-Depth Technical Guide to the Density and Specific Gravity of **4,5-Dichloro-2-methylaniline** for Researchers, Scientists, and Drug Development Professionals

Abstract

4,5-Dichloro-2-methylaniline is a substituted aromatic amine of significant interest in synthetic chemistry and drug development. Its physical properties, particularly density and specific gravity, are critical parameters for process development, quality control, and formulation. This guide provides a comprehensive overview of these properties, detailing established methodologies for their determination and contextualizing their importance in a research and development setting. While specific experimental data for **4,5-Dichloro-2-methylaniline** is not readily available in public literature, this guide furnishes researchers with the necessary protocols and theoretical understanding to determine these values accurately.

Introduction: The Significance of Density and Specific Gravity in Pharmaceutical Development

In the realm of pharmaceutical sciences, the density and specific gravity of an active pharmaceutical ingredient (API) or intermediate, such as **4,5-Dichloro-2-methylaniline**, are fundamental physical characteristics. These properties influence:

- **Process Chemistry:** Bulk density affects reactor loading, mixing efficiency, and reaction kinetics.

- **Formulation:** True density is crucial for developing solid dosage forms, impacting tablet compaction, dissolution rates, and bioavailability.
- **Quality Control:** Density can serve as a quick and reliable indicator of material purity and consistency between batches.
- **Regulatory Compliance:** Accurate reporting of physical properties is a requirement for regulatory submissions.

Given the importance of these parameters, a robust understanding of the methodologies for their determination is essential for scientists in the field.

Physicochemical Properties of Dichloro-2-methylaniline Isomers

While experimentally determined density and specific gravity values for **4,5-Dichloro-2-methylaniline** are not prominently reported, data for related isomers can provide a useful, albeit approximate, reference point. It is crucial to note that slight changes in molecular structure, such as the position of substituent groups, can lead to variations in crystal packing and, consequently, density.

Table 1: Comparative Physicochemical Data of Dichloro-methylaniline Isomers

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Reported Density
4-Chloro-2-methylaniline	95-69-2	C ₇ H ₈ ClN	141.60	1.19 g/mL at 25 °C[1]
2,4-Dichloro-N-methylaniline	35113-88-3	C ₇ H ₇ Cl ₂ N	176.04	Not available
3,5-Dichloro-4-methylaniline	54730-35-7	C ₇ H ₇ Cl ₂ N	176.04	Not available
4,5-Dichloro-2-methylaniline	2387-08-8	C ₇ H ₇ Cl ₂ N	176.04	Data not available

Note: The absence of readily available data for the target compound underscores the necessity for experimental determination as outlined in the subsequent sections.

Theoretical Framework: Density vs. Specific Gravity

Density (ρ) is an intrinsic property of a substance, defined as its mass (m) per unit volume (V). For solids, this is often referred to as true density, which excludes the volume of inter-particle voids.

$$\rho = m/V$$

Specific Gravity (SG), or relative density, is the ratio of the density of a substance to the density of a reference substance, typically water at a specified temperature (usually 4 °C). It is a dimensionless quantity.

$$SG = \rho_{\text{substance}} / \rho_{\text{water}}$$

Experimental Determination of Density for Solid Aromatic Amines

For solid compounds like **4,5-Dichloro-2-methylaniline**, two primary methods are employed for the accurate determination of true density: Gas Pycnometry and the Oscillating U-tube method.

Gas Pycnometry: The Gold Standard for True Density

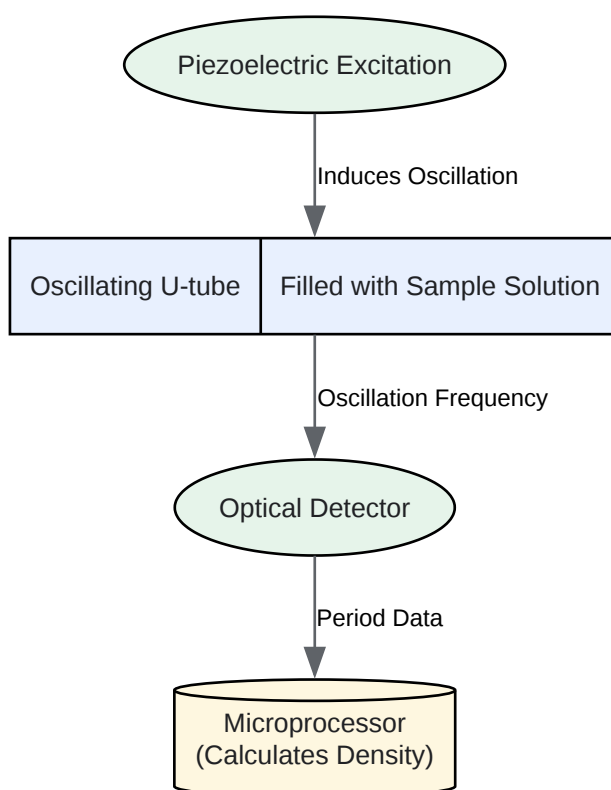
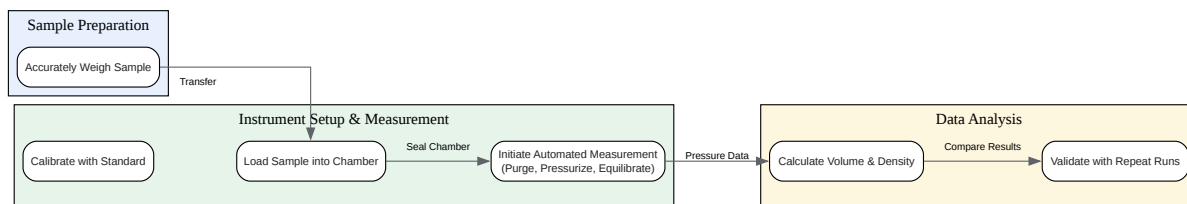
Gas pycnometry is a non-destructive technique that measures the volume of a solid by displacing an inert gas, typically helium, within a calibrated chamber.^[2] This method is highly accurate as the small helium atoms can penetrate even the finest pores of a powdered sample, providing a measure of the material's true volume.^[2]

- **Inert Gas (Helium):** Helium is chosen due to its small atomic size and inert nature, ensuring it does not interact with the sample and can access most pores.
- **Boyle's Law:** The principle relies on the inverse relationship between pressure and volume for a fixed amount of gas at a constant temperature.^[2]

- Calibration: The instrument is calibrated with a standard of known volume to ensure accuracy.
- Sample Preparation: Ensure the sample of **4,5-Dichloro-2-methylaniline** is dry and free of contaminants. Accurately weigh the sample using an analytical balance.
- Instrument Setup:
 - Calibrate the gas pycnometer using a certified standard sphere of known volume.
 - Set the instrument parameters, including the number of purge cycles and equilibration rate, appropriate for a fine powder.
- Measurement:
 - Place the weighed sample in the sample chamber and seal it.
 - Initiate the measurement sequence. The instrument will automatically perform a series of gas expansions and pressure measurements to calculate the sample volume.
 - Perform multiple runs until a consistent volume reading is obtained.
- Calculation:
 - The instrument's software typically calculates the density automatically. Manually, the density (ρ) is calculated as:
 - $\rho = \text{mass_sample} / V_{\text{sample}}$
 - Where V_{sample} is the volume determined by the pycnometer.

The protocol's integrity is maintained by periodic calibration checks and running a control sample with a known density. Consistent results across multiple runs for the same sample validate the measurement.

Diagram: Gas Pycnometry Workflow



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Sources

- 1. 4-氯-2-甲基苯胺 98% | Sigma-Aldrich [sigmaaldrich.com]
- 2. Gas pycnometer - Wikipedia [en.wikipedia.org]
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